

Essential Safety and Logistical Guidance for Handling 5-Bromo-2-methylbenzotrile

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Compound of Interest

Compound Name: 5-Bromo-2-methylbenzotrile

Cat. No.: B118137

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This document provides crucial, immediate safety and logistical information for the handling of **5-Bromo-2-methylbenzotrile** (CAS No: 156001-51-3). Adherence to these procedural guidelines is essential for ensuring laboratory safety and proper management of this chemical compound.

Hazard Identification and Personal Protective Equipment (PPE)

5-Bromo-2-methylbenzotrile is classified as an acute toxin and is harmful if swallowed, in contact with skin, or inhaled.^{[1][2]} It is imperative to use appropriate personal protective equipment (PPE) to minimize exposure.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles or Face Shield	Chemical splash goggles are essential. A face shield should be worn over goggles when there is a significant risk of splashing.[1]
Skin Protection	Chemical-resistant Gloves	Nitrile gloves are a suitable first line of defense for incidental contact. For prolonged handling, consult manufacturer compatibility data.[1][3]
Lab Coat/Impervious Clothing	Wear a flame-resistant lab coat.[1] Ensure it has a closed front and long sleeves with tight-fitting cuffs.	
Respiratory Protection	Dust Mask or Respirator	For handling small quantities in a well-ventilated area, a dust mask (e.g., N95) is recommended.[3] If exposure limits may be exceeded or dust formation is significant, a full-face respirator should be used.[1][4]

Safe Handling and Storage

Proper handling and storage are critical to prevent accidental exposure and maintain the integrity of the compound.

Operational Plan:

- Engineering Controls: Always handle **5-Bromo-2-methylbenzotrile** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust or vapors.[4][5] Ensure that eyewash stations and safety showers are readily accessible.[6]

- Handling Procedures:
 - Avoid the formation of dust and aerosols.[4]
 - Do not eat, drink, or smoke in the handling area.[1]
 - Wash hands thoroughly after handling.[1][5]
 - Use non-sparking tools to prevent ignition.[1][4]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5]
 - Keep away from incompatible materials.
 - The storage class for this combustible solid is 11.

Accidental Release and First Aid Measures

In the event of a spill or exposure, immediate and appropriate action is necessary.

Accidental Release Measures:

Step	Action
1. Evacuation & Isolation	Evacuate personnel from the spill area. Remove all sources of ignition.[1]
2. Containment	Prevent further leakage or spillage if it is safe to do so.
3. Clean-up	For solid spills, carefully sweep up the material and place it into a suitable, closed container for disposal.[7][8] Avoid generating dust.
4. Ventilation	Ensure adequate ventilation of the area after clean-up.

First Aid Procedures:

Exposure Route	First Aid Measure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][6]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1][5] Remove contaminated clothing. Seek medical attention if irritation persists.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[1][5] Seek immediate medical attention. [5]

Disposal Plan

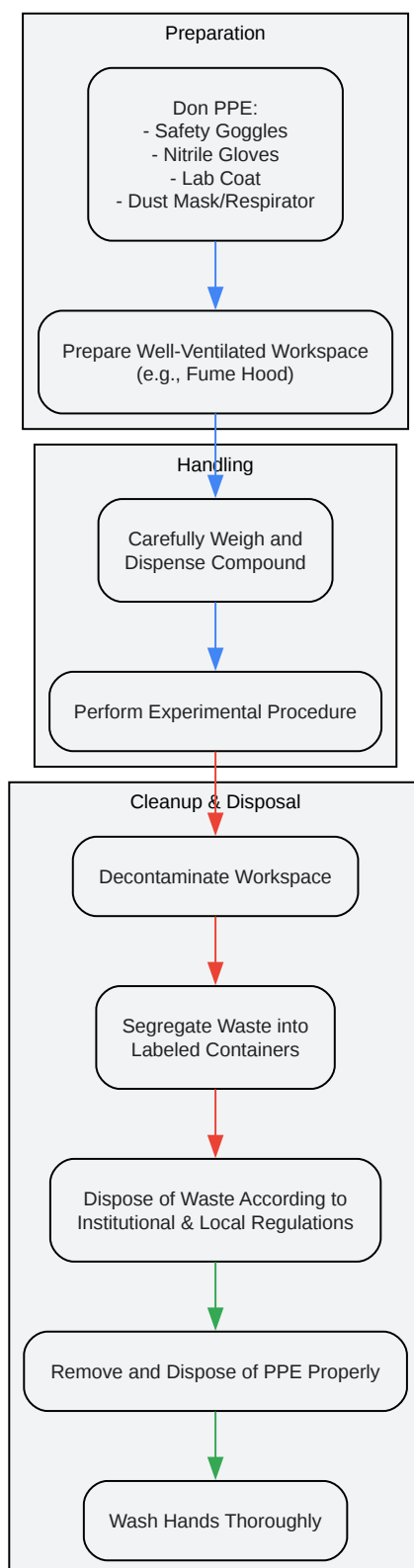
Proper disposal of **5-Bromo-2-methylbenzotrile** and its containers is essential to prevent environmental contamination.

Disposal Guidelines:

- **Chemical Waste:** Dispose of the chemical in accordance with all applicable federal, state, and local environmental regulations. The material should be collected in a suitable, closed container labeled for hazardous waste.[1]
- **Contaminated Packaging:** Dispose of contaminated packaging in the same manner as the chemical itself.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **5-Bromo-2-methylbenzotrile** in a laboratory setting.



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Caption: Workflow for Safe Handling of **5-Bromo-2-methylbenzotrile**.

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